A Comprehensive Technical Guide to (6-Nitroquinolin-2-yl)methanol

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Compound of Interest

Compound Name:	*(6-Nitroquinolin-2-yl)methanol*
CAS No.:	*889944-45-0*
Cat. No.:	*B1610250*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth exploration of **(6-Nitroquinolin-2-yl)methanol**, a functionalized quinoline of significant interest in medicinal chemistry and materials science. We will delve into its chemical identity, a proposed synthetic route with a detailed experimental protocol, and its potential applications based on the known bioactivities of related nitroquinoline frameworks. This document is intended to serve as a valuable resource for researchers engaged in the synthesis and evaluation of novel heterocyclic compounds.

Core Molecular Identity

(6-Nitroquinolin-2-yl)methanol is a derivative of quinoline, a heterocyclic aromatic compound. The presence of a nitro group at the 6-position and a hydroxymethyl group at the 2-position imparts specific chemical properties that make it a valuable building block in organic synthesis.

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Identifier	Value
Chemical Name	(6-Nitroquinolin-2-yl)methanol
CAS Number	889944-45-0
Molecular Formula	$C_{10}H_8N_2O_3$
Molecular Weight	204.18 g/mol
Canonical SMILES	OCc1nc2ccc(cc2cc1)[O-]

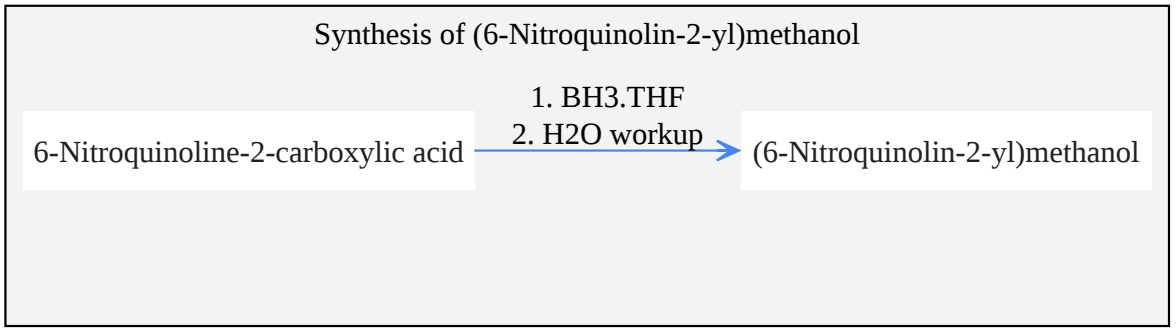
Synthesis and Characterization

While a specific, peer-reviewed synthesis for **(6-Nitroquinolin-2-yl)methanol** is not readily available in the literature, a highly plausible and efficient synthetic pathway involves the reduction of its corresponding carboxylic acid, 6-nitroquinoline-2-carboxylic acid. This precursor is commercially available, making this route accessible for most chemistry laboratories.

Proposed Synthetic Pathway: Reduction of a Carboxylic Acid

The conversion of a carboxylic acid to a primary alcohol is a fundamental transformation in organic synthesis. For this specific conversion, a mild and selective reducing agent is preferable to avoid unwanted side reactions with the nitro group. Borane complexes, such as borane-tetrahydrofuran (BH_3·THF), are well-suited for this purpose.

Reaction Scheme:



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Caption: Proposed synthesis of **(6-Nitroquinolin-2-yl)methanol**.

Detailed Experimental Protocol

This protocol is a robust starting point and may require optimization based on laboratory-specific conditions and reagent purity.

Materials:

- 6-Nitroquinoline-2-carboxylic acid
- Borane-tetrahydrofuran complex (1 M solution in THF)
- Anhydrous tetrahydrofuran (THF)
- Hydrochloric acid (1 M aqueous solution)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Ethyl acetate
- Hexanes

Procedure:

- Reaction Setup: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve 6-nitroquinoline-2-carboxylic acid (1.0 eq) in anhydrous THF.
- Reduction: Cool the solution to 0 °C using an ice bath. Slowly add the borane-tetrahydrofuran complex (1.5 - 2.0 eq) dropwise via a syringe.

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- Reaction Monitoring: After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Quenching: Cool the reaction mixture to 0 °C and carefully quench the excess borane by the slow, dropwise addition of a 1 M aqueous HCl solution until gas evolution ceases.
- Workup: Add water to the reaction mixture and extract the product with ethyl acetate (3 x volumes).
- Washing: Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **(6-Nitroquinolin-2-yl)methanol**.

Characterization

The successful synthesis of **(6-Nitroquinolin-2-yl)methanol** should be confirmed by standard analytical techniques.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum is expected to show characteristic signals for the quinoline ring protons, the benzylic protons of the hydroxymethyl group, and the hydroxyl proton. The chemical shifts of the aromatic protons will be influenced by the electron-withdrawing nitro group.[1][2]
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum will display signals corresponding to the ten carbon atoms in the molecule, with the chemical shifts providing information about the electronic environment of each carbon.[3]
- Mass Spectrometry: The mass spectrum should exhibit a molecular ion peak (M^+) or a protonated molecular ion peak ($[M+H]^+$) corresponding to the calculated molecular weight of 204.18 g/mol .

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- Infrared (IR) Spectroscopy: The IR spectrum should show characteristic absorption bands for the hydroxyl group (O-H stretch, broad), the nitro group (N-O asymmetric and symmetric stretches), and the aromatic C-H and C=C bonds.

Potential Applications in Drug Discovery and Materials Science

The quinoline scaffold is a privileged structure in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities.[4][5] The introduction of a nitro group can further modulate these properties and introduce new pharmacological profiles.

Antimicrobial and Anticancer Potential

Nitroquinoline derivatives have been investigated for their antimicrobial and anticancer properties.[6] The nitro group can be bioreduced in hypoxic environments, characteristic of many solid tumors and microbial infections, to generate reactive nitrogen species that can induce cellular damage. Therefore, **(6-Nitroquinolin-2-yl)methanol** could serve as a valuable intermediate for the synthesis of novel therapeutic agents targeting these conditions.

Precursor for Further Functionalization

The hydroxyl group of **(6-Nitroquinolin-2-yl)methanol** provides a convenient handle for further chemical modifications. It can be oxidized to the corresponding aldehyde or carboxylic acid, or it can be converted into an ether or ester, allowing for the generation of a diverse library of compounds for structure-activity relationship (SAR) studies.

Workflow for Derivative Synthesis:

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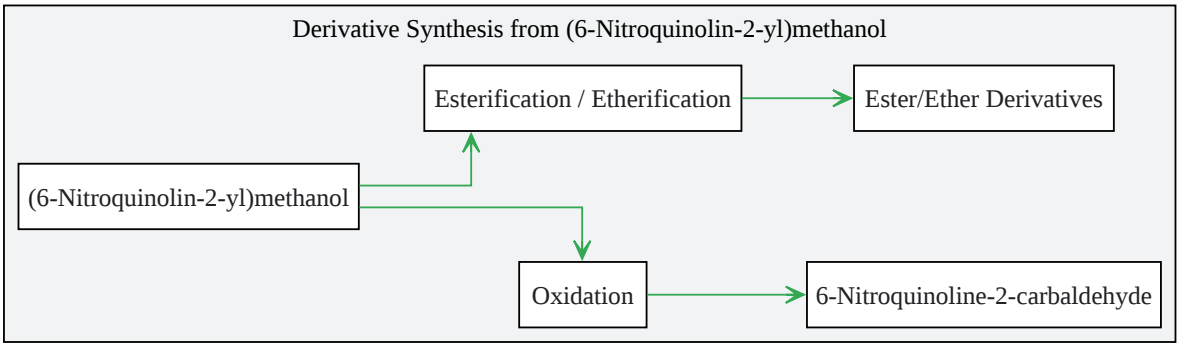

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